

A Technical Guide to the Chemical Properties of Rhodizonic Acid Disodium Salt

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Compound of Interest

Compound Name: *Rhodizonic acid disodium*

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Abstract

Rhodizonic acid disodium salt ($C_6Na_2O_6$) is a versatile organic compound widely recognized for its chromogenic and complexing properties. This technical guide provides an in-depth overview of its chemical properties, including its physicochemical characteristics, solubility, acid-base behavior, and reactivity. Detailed experimental protocols for key applications and property determination are presented, alongside visual representations of reaction pathways and experimental workflows to facilitate a comprehensive understanding for researchers and professionals in drug development and analytical chemistry.

Physicochemical Properties

Rhodizonic acid disodium salt is typically a dark green to gray-green crystalline powder.^[1] It is the disodium salt of Rhodizonic acid, a dihydroxycyclohexa-2,5-diene-1,4-dione. The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ Na ₂ O ₆	[1][2][3]
Molecular Weight	214.04 g/mol	[1][2][3]
CAS Number	523-21-7	[1][2][3]
Appearance	Dark green to gray-green crystalline powder	[1]
Melting Point	>300 °C	[4]
Synonyms	Sodium rhodizonate, 5,6-Dihydroxy-5-cyclohexene-1,2,3,4-tetrone disodium salt	[1]

Solubility

Rhodizonic acid disodium salt exhibits distinct solubility characteristics that are crucial for its application in various experimental settings.

Solvent	Solubility	Reference(s)
Water	Soluble (forms a clear, orange-red solution)	[1]
Alcohol	Insoluble	[1]
Soda Solution	Slightly soluble	[1]

Note: Aqueous solutions of **Rhodizonic acid disodium** salt are unstable and should be freshly prepared for optimal performance.[1] The stability of its aqueous solutions increases at a pH below 3.[1]

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of an organic salt like **Rhodizonic acid disodium** salt involves the equilibrium solubility method.

Methodology:

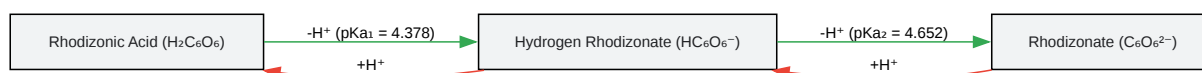
- **Preparation of Saturated Solution:** An excess amount of **Rhodizonic acid disodium** salt is added to a known volume of the solvent (e.g., deionized water) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The saturated solution is carefully separated from the excess solid by centrifugation and filtration.
- **Concentration Analysis:** The concentration of the dissolved salt in the clear supernatant is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC). The solubility is then expressed in terms of g/100 mL or mol/L at the specified temperature.

Acid-Base Properties

The acidity of the parent compound, Rhodizonic acid, is a key determinant of the behavior of its disodium salt in solution. The pKa values for the two acidic protons of Rhodizonic acid have been determined.

Dissociation Constant	pKa Value (at 25 °C)	Reference(s)
pKa ₁	4.378 ± 0.009	[5]
pKa ₂	4.652 ± 0.014	[5]

The acid-base equilibrium of Rhodizonic acid is illustrated in the following diagram:



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Caption: Acid-base equilibrium of Rhodizonic acid.

Experimental Protocol for pKa Determination by Potentiometric Titration

Potentiometric titration is a precise method for determining the pKa values of weak acids like Rhodizonic acid.

Methodology:

- **Sample Preparation:** A known concentration of Rhodizonic acid is dissolved in deionized water.
- **Titration Setup:** A calibrated pH electrode is immersed in the sample solution, which is continuously stirred.
- **Titration:** A standardized solution of a strong base (e.g., NaOH) is added to the sample in small, precise increments.
- **Data Acquisition:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points on the curve.^[6]^[7]

Reactivity and Applications

Rhodizonic acid disodium salt is a well-known chelating agent and indicator, particularly for the detection of heavy metal ions. Its reaction with lead (Pb^{2+}) and barium (Ba^{2+}) ions is of significant analytical importance.

Detection of Lead (Pb^{2+})

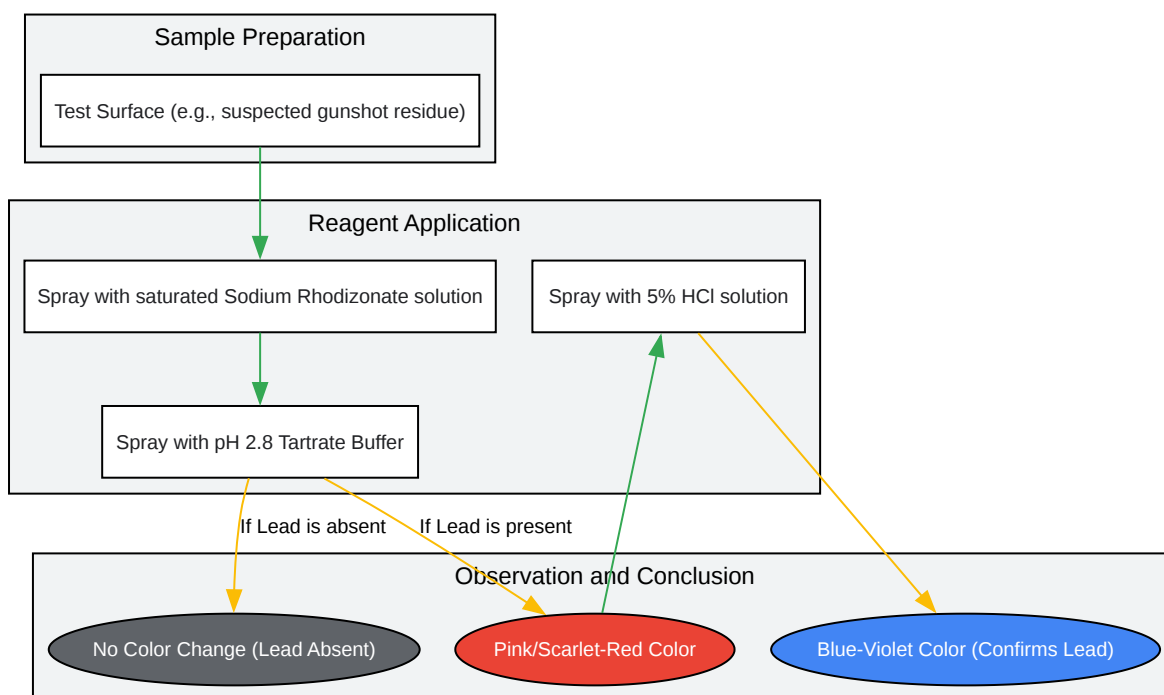
The sodium rhodizonate test is a highly sensitive and specific method for the detection of lead, often used in forensic analysis for gunshot residue.^[8] The reaction proceeds in a pH-dependent manner, yielding colored complexes.

Reaction Scheme:

- At a pH of 2.8, in the presence of a tartrate buffer, **Rhodizonic acid disodium** salt reacts with lead ions to form a scarlet-red complex.[1]
- Subsequent treatment with 5% hydrochloric acid (HCl) converts the scarlet-red complex to a blue-violet complex, which is diagnostic for lead.[1]

Experimental Workflow for Lead Detection

The following diagram illustrates the experimental workflow for the sodium rhodizonate test for lead.



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